

# Essential Safety and Operational Guide for Handling Benzyl 2-bromoethyl ether

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Benzyl 2-bromoethyl ether

Cat. No.: B032766

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This guide provides immediate, essential safety protocols and logistical information for handling **Benzyl 2-bromoethyl ether** (CAS RN: 1462-37-9). Adherence to these procedures is critical for ensuring laboratory safety and proper chemical management.

## Chemical Properties and Hazards

**Benzyl 2-bromoethyl ether** is a colorless to pale yellow liquid with a characteristic aromatic odor.<sup>[1]</sup> It is classified as a hazardous substance with the following primary concerns:

- **Health Hazards:** Harmful if swallowed, causes skin irritation, and serious eye irritation.<sup>[2]</sup> May also cause respiratory irritation.<sup>[2]</sup> The toxicological properties have not been fully investigated.<sup>[2]</sup>
- **Reactivity:** As a reactive organic compound containing bromine, it can participate in nucleophilic substitution reactions.<sup>[1]</sup> It is incompatible with strong oxidizing agents.<sup>[2]</sup>

Property	Value
CAS Number	1462-37-9
Molecular Formula	C <sub>9</sub> H <sub>11</sub> BrO
Molecular Weight	215.09 g/mol
Appearance	Colorless to pale yellow liquid[1]
Boiling Point	254 °C[3]
Flash Point	113 °C (235 °F)[3]
Density	1.36 g/mL at 25 °C[3]

## Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory when handling **Benzyl 2-bromoethyl ether**. The following table summarizes the required equipment.

Body Part	Required PPE	Specifications and Rationale
Eyes/Face	Chemical Splash Goggles and Face Shield	Goggles must be worn at all times. A face shield is required when handling larger quantities or when there is a significant splash risk.[4]
Hands	Chemical-Resistant Gloves	Viton® or Butyl rubber gloves are highly recommended for handling halogenated organic compounds.[5][6] If these are not available, heavy-duty Nitrile or Neoprene gloves may be used for splash protection, but should be replaced immediately upon contamination.[7] Always inspect gloves for integrity before use.
Body	Flame-Resistant Laboratory Coat	A lab coat that is flame-resistant and fully buttoned is required.
Respiratory	Respirator (if necessary)	Work should be conducted in a certified chemical fume hood to avoid inhalation of vapors.[8] If engineering controls are insufficient, a NIOSH-approved respirator with an appropriate organic vapor cartridge is necessary.

## Operational Plan: Step-by-Step Handling Procedure

This protocol outlines the essential steps for safely handling **Benzyl 2-bromoethyl ether** in a laboratory setting.

### 1. Preparation and Precautionary Measures:

- Ensure a certified chemical fume hood is operational.
- Verify that a safety shower and eyewash station are readily accessible.
- Don all required personal protective equipment as detailed above.
- Have appropriate spill cleanup materials (e.g., absorbent pads, vermiculite) available.

### 2. Handling the Chemical:

- Conduct all manipulations of **Benzyl 2-bromoethyl ether** within the chemical fume hood.
- Use glassware that is free from cracks or defects.
- When transferring the liquid, do so slowly and carefully to avoid splashing.
- Keep containers of **Benzyl 2-bromoethyl ether** tightly closed when not in use.

### 3. In Case of a Spill:

- Evacuate the immediate area and alert colleagues.
- If the spill is small and you are trained to handle it, contain the spill with an inert absorbent material.
- Do not use combustible materials like paper towels to absorb the spill.
- Collect the absorbed material into a designated hazardous waste container.
- For large spills, evacuate the laboratory and contact the appropriate emergency response team.

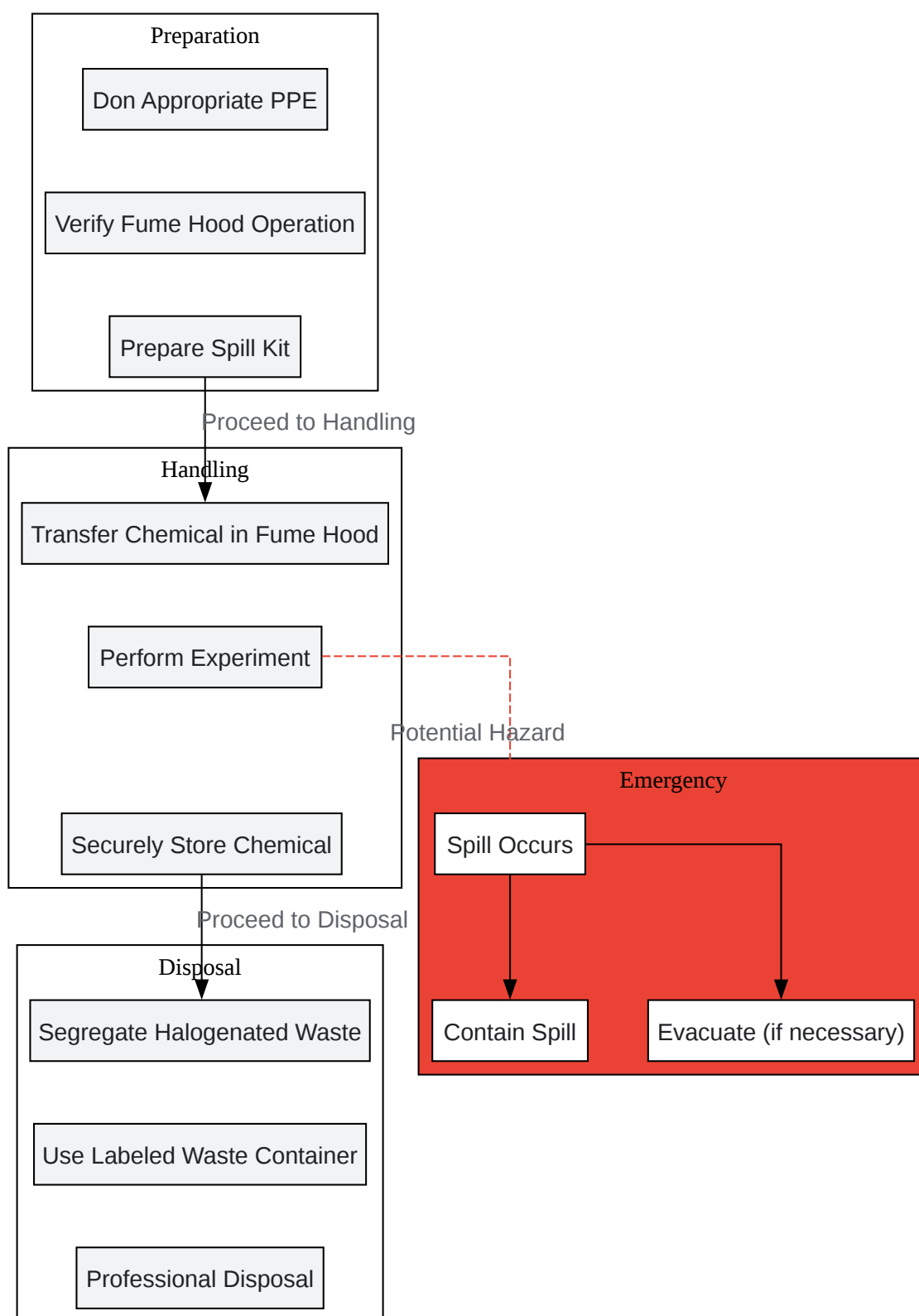
## Disposal Plan

Proper disposal of **Benzyl 2-bromoethyl ether** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Waste Segregation:** All waste containing **Benzyl 2-bromoethyl ether** must be collected in a dedicated, clearly labeled hazardous waste container for halogenated organic waste.
- **Waste Containers:** Use chemically resistant containers with secure lids.
- **Contaminated Materials:** All disposable items that have come into contact with **Benzyl 2-bromoethyl ether**, such as gloves, absorbent pads, and pipette tips, must be disposed of in the same halogenated organic waste container.
- **Disposal Procedure:** Do not pour **Benzyl 2-bromoethyl ether** down the drain.<sup>[2]</sup> All waste must be disposed of through a licensed professional waste disposal service.<sup>[4]</sup>

## Workflow and Safety Logic

The following diagram illustrates the logical flow of operations when working with **Benzyl 2-bromoethyl ether**, emphasizing the integration of safety measures at each step.



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Caption: Workflow for Safe Handling of **Benzyl 2-bromoethyl ether**.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)